

analytical methods for quantification of 2-Methyl-4-nitrosophenol

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Compound of Interest

Compound Name: 2-Methyl-4-nitrosophenol

CAS No.: 13362-33-9

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An Expert Guide to the Indirect Quantification of **2-Methyl-4-nitrosophenol** by Conversion to 2-Methyl-4-nitrophenol

Authored by a Senior Application Scientist

This document provides a comprehensive technical guide for the quantitative analysis of **2-Methyl-4-nitrosophenol**. Direct analysis of this compound can be challenging due to its reactive nature. A robust and reliable analytical strategy involves a controlled chemical oxidation to convert **2-Methyl-4-nitrosophenol** into its more stable and readily analyzable nitro derivative, 2-Methyl-4-nitrophenol.^{[1][2]} This guide details the complete workflow, from the initial oxidative conversion to final quantification using High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS).

The methodologies presented herein are designed for researchers, quality control analysts, and drug development professionals who require accurate and reproducible quantification of this analyte. The principles and protocols are grounded in established analytical chemistry, providing a framework that is both scientifically sound and practically applicable.

Strategic Overview: The Rationale for Indirect Analysis

Direct quantification of **2-Methyl-4-nitrosophenol** is often hampered by its potential for instability and lack of readily available, validated analytical standards and methods. In contrast, its oxidized counterpart, 2-Methyl-4-nitrophenol, is a stable, commercially available compound with well-documented analytical procedures.^{[3][4]}

The core of this application note is a two-stage analytical approach:

- **Quantitative Conversion:** A stoichiometric oxidation of **2-Methyl-4-nitrosophenol** to 2-Methyl-4-nitrophenol. This is a critical step that forms the basis for the entire quantification. A preparation method involves dissolving the nitrosophenol in a basic solution and treating it with an oxidizing agent like potassium ferricyanide.^[2]
- **Validated Quantification:** Analysis of the resulting 2-Methyl-4-nitrophenol using established, high-confidence chromatographic techniques such as HPLC-UV or GC-MS.^{[5][6][7]}

This indirect strategy leverages the stability and analytical tractability of the nitro-derivative to ensure high precision, accuracy, and reproducibility.

Analyte Profile and Physicochemical Properties

A thorough understanding of the analyte and its conversion product is fundamental to successful method development.

Property	2-Methyl-4-nitrosophenol	2-Methyl-4-nitrophenol
Molecular Formula	C ₇ H ₇ NO ₂ [8]	C ₇ H ₇ NO ₃ [1][9]
Molecular Weight	137.14 g/mol [8]	153.14 g/mol [10]
Appearance	Orange-brown scales[11]	Pale yellow crystalline solid[1][10]
Melting Point	134 °C[11]	93-98 °C[3][10][12]
Solubility	Soluble in sodium carbonate solution[11]	Sparingly soluble in water; soluble in ethanol, ether, and acetone.[1]
Key Functional Groups	Phenolic -OH, Methyl, Nitroso	Phenolic -OH, Methyl, Nitro

Protocol I: Oxidative Conversion of 2-Methyl-4-nitrosophenol

This protocol describes the conversion of the sample containing **2-Methyl-4-nitrosophenol** into 2-Methyl-4-nitrophenol for subsequent analysis. The efficiency of this conversion is paramount and should be validated, ideally by analyzing a known standard of **2-Methyl-4-nitrosophenol** to confirm a near-complete conversion.

Causality: The use of an alkaline solution (sodium hydroxide) deprotonates the phenolic group, increasing the compound's solubility in the aqueous medium and facilitating the oxidation reaction.[2] Potassium ferricyanide is a strong oxidizing agent that efficiently converts the nitroso group (-N=O) to a nitro group (-NO₂).[2] Acidification after the reaction protonates the newly formed 2-Methyl-4-nitrophenol, reducing its water solubility and enabling efficient extraction into an organic solvent.

Step-by-Step Protocol

- **Sample Preparation:** Accurately weigh a sample containing an estimated amount of **2-Methyl-4-nitrosophenol** and dissolve it in a minimal amount of a suitable organic solvent if not already in solution.

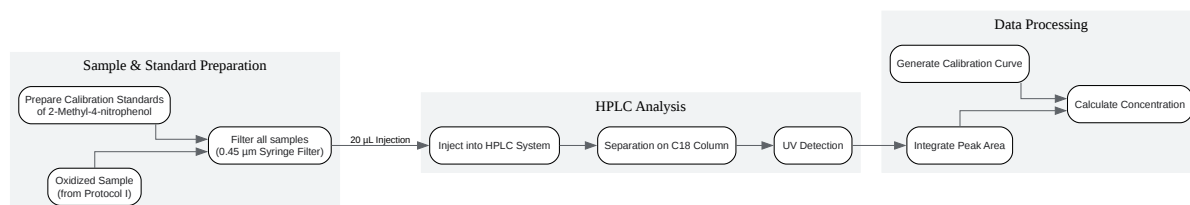
- **Reaction Setup:** In a reaction vessel, prepare a solution of sodium hydroxide and potassium ferricyanide in deionized water. A published method suggests a ratio of 15 g of **2-methyl-4-nitrosophenol** to 150 g of sodium hydroxide and 150 g of potassium ferricyanide in 3 liters of water.^[2] The reaction can be scaled down as needed for analytical quantities.
- **Oxidation:** Add the sample solution to the alkaline ferricyanide solution. Allow the reaction to proceed at room temperature. The original preparation suggests letting the mixture stand for two days to ensure complete reaction, though for analytical purposes, reaction time should be optimized and validated.^[2]
- **Acidification:** After the reaction is complete, slowly acidify the solution with sulfuric acid to a pH below 3. This will cause the 2-Methyl-4-nitrophenol to precipitate or become available for extraction.
- **Extraction:** Extract the acidified solution multiple times with a water-immiscible organic solvent such as diethyl ether or ethyl acetate.^[2]
- **Drying and Concentration:** Combine the organic extracts. Dry the combined extract over anhydrous sodium sulfate to remove residual water. Evaporate the solvent under reduced pressure or a gentle stream of nitrogen to obtain the 2-Methyl-4-nitrophenol residue.
- **Reconstitution:** Reconstitute the dried residue in a precise volume of a suitable solvent (e.g., methanol or acetonitrile) compatible with the subsequent chromatographic analysis. This solution is now ready for HPLC or GC-MS analysis.

Protocol II: Quantification by High-Performance Liquid Chromatography (HPLC-UV)

HPLC-UV is a robust, widely available technique ideal for the quantification of nitrophenols due to their strong UV absorbance.^{[6][7]}

Causality: Reversed-phase chromatography on a C18 column separates compounds based on their hydrophobicity. An acidic mobile phase (e.g., containing acetic acid) ensures that the phenolic group of 2-Methyl-4-nitrophenol remains protonated, leading to consistent retention times and sharp peak shapes.^[13] UV detection is selected because the aromatic nitro group acts as a strong chromophore, providing high sensitivity.

Experimental Workflow Diagram



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Caption: HPLC-UV workflow for 2-Methyl-4-nitrophenol quantification.

Step-by-Step Protocol

- Instrumentation: Use an HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector, a C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm), and an autosampler.
- Chromatographic Conditions:
 - Mobile Phase: An isocratic mixture of methanol and water (e.g., 60:40 v/v) containing 0.5% acetic acid is a good starting point.^[13] The ratio can be optimized to achieve a suitable retention time (typically 3-10 minutes).
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection Wavelength: Monitor at a wavelength of maximum absorbance for 2-Methyl-4-nitrophenol, which should be determined by scanning a standard solution (typically around 270-320 nm for nitrophenols). A study on a similar compound, 3-methyl-4-nitrophenol, used 270 nm.

- Injection Volume: 10-20 μL .^[7]
- Standard Preparation:
 - Prepare a stock solution (e.g., 1000 $\mu\text{g/mL}$) of a certified 2-Methyl-4-nitrophenol reference standard in methanol or acetonitrile.
 - Perform serial dilutions of the stock solution with the mobile phase to create a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 25, 50 $\mu\text{g/mL}$).
- Analysis:
 - Inject the calibration standards to establish a calibration curve by plotting peak area against concentration.
 - Inject the reconstituted sample solution from Protocol I.
- Quantification:
 - Determine the peak area of 2-Methyl-4-nitrophenol in the sample chromatogram.
 - Calculate the concentration of 2-Methyl-4-nitrophenol in the reconstituted solution using the linear regression equation from the calibration curve.
 - Back-calculate to determine the original concentration of **2-Methyl-4-nitrosophenol** in the initial sample, accounting for the molecular weight difference (137.14 / 153.14), dilutions, and the initial sample mass.

Protocol III: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers superior selectivity and sensitivity, making it an excellent confirmatory technique or a primary method for analyzing complex matrices.^[5]

Causality: Phenolic compounds like 2-Methyl-4-nitrophenol are polar and have low volatility, which can lead to poor peak shape and interaction with the GC system.^[14] Derivatization, specifically silylation, is employed to address this. A silylating agent like N,O-

Bis(trimethylsilyl)trifluoroacetamide (BSTFA) replaces the acidic proton of the phenolic hydroxyl group with a non-polar trimethylsilyl (TMS) group. This increases the analyte's volatility and thermal stability, resulting in sharp, symmetrical peaks and improved sensitivity.^[14]

Experimental Workflow Diagram



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Caption: GC-MS workflow including the essential derivatization step.

Step-by-Step Protocol

- Instrumentation: Use a GC system coupled to a Mass Spectrometer (e.g., a single quadrupole) with a suitable capillary column (e.g., a 30 m x 0.25 mm ID, 0.25 µm film thickness 5% phenyl-methylpolysiloxane column).
- Derivatization:
 - Transfer aliquots of the reconstituted sample from Protocol I and the calibration standards into separate reaction vials.
 - Evaporate the solvent to complete dryness under a gentle stream of nitrogen.
 - Add a derivatizing agent (e.g., 50 µL of BSTFA with 1% TMCS) and a solvent (e.g., 50 µL of pyridine or acetonitrile).
 - Seal the vials and heat at 70°C for 30-60 minutes to complete the reaction.

- Cool to room temperature before injection.
- GC-MS Conditions:
 - Injector Temperature: 250 °C.[15]
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.[15]
 - Oven Temperature Program: Start at 80 °C, hold for 1 minute, ramp to 280 °C at 10 °C/min, and hold for 5 minutes.[15]
 - Injection Mode: Splitless.
 - MS Transfer Line Temperature: 280 °C.
 - Ion Source Temperature: 230 °C.
 - Detection Mode: Use full scan mode (e.g., m/z 50-350) to confirm the identity of the derivatized analyte by its mass spectrum. For quantification, use Selected Ion Monitoring (SIM) mode for enhanced sensitivity. The characteristic ion for TMS-derivatized nitrophenols is often the [M-15]⁺ ion, resulting from the loss of a methyl group from the silyl moiety.[14]
- Standard Preparation and Analysis:
 - Prepare calibration standards of 2-Methyl-4-nitrophenol as described for the HPLC method.
 - Derivatize the standards alongside the samples using the exact same procedure.
 - Inject the derivatized standards to generate a calibration curve.
- Quantification:
 - Analyze the derivatized sample.
 - Integrate the peak area of the selected ion in the SIM chromatogram.

- Calculate the concentration of derivatized 2-Methyl-4-nitrophenol using the calibration curve and perform the same back-calculations as described in the HPLC protocol.

Method Validation and Performance Characteristics

While specific validation data for **2-Methyl-4-nitrosophenol** is not widely published, the performance of the analytical methods for the 2-Methyl-4-nitrophenol portion can be extrapolated from established methods for similar nitrophenols.[6][15] A full method validation according to ICH guidelines should be performed.

Parameter	HPLC-UV	GC-MS	Justification / Rationale
Limit of Detection (LOD)	0.01 - 0.1 µg/mL	< 0.1 µg/mL (SIM)	Based on typical performance for similar phenolic compounds.[15] GC-MS in SIM mode generally provides higher sensitivity.
Limit of Quantification (LOQ)	0.03 - 0.3 µg/mL	< 0.3 µg/mL (SIM)	Based on typical performance for similar phenolic compounds.[15]
Linearity Range	0.1 - 50 µg/mL	0.1 - 100 µg/mL	Expected linear range for UV and MS detectors, respectively.
Precision (%RSD)	< 2%	< 5%	HPLC generally offers slightly better injection precision.[15]
Accuracy (% Recovery)	98 - 102%	95 - 105%	Dependent on the efficiency of the initial extraction and derivatization steps. [15]

Conclusion

This application note provides a scientifically grounded and practical framework for the quantification of **2-Methyl-4-nitrosophenol**. By employing a validated oxidative conversion to the stable and readily analyzable 2-Methyl-4-nitrophenol, researchers can overcome the challenges associated with direct analysis. The detailed protocols for HPLC-UV and GC-MS offer both a primary quantitative method and a highly selective confirmatory technique, respectively. This two-stage approach ensures that the final quantitative data is accurate,

reproducible, and defensible, meeting the rigorous standards of scientific research and industrial development.

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